

Essential Safety and Disposal Procedures for Ro 46-2005

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Compound of Interest

Compound Name: Ro 46-2005

Cat. No.: B1680688

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This document provides critical safety and logistical guidance for the proper handling and disposal of **Ro 46-2005** (CAS No. 150725-87-4), a nonpeptide endothelin receptor antagonist. Adherence to these procedures is essential to ensure personnel safety and environmental protection. **Ro 46-2005** is intended for laboratory research use only and is not for human consumption[1].

Hazard Identification and Safety Summary

Ro 46-2005 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed[2].
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects[2].

Due to these classifications, all waste materials containing **Ro 46-2005** must be treated as hazardous waste. Environmental release must be strictly avoided[2].

Quantitative Data and Physicochemical Properties

The following table summarizes the key quantitative and physical properties of **Ro 46-2005**.

Property	Value	Reference
Molecular Weight	473.54 g/mol	[2]
Molecular Formula	C ₂₃ H ₂₇ N ₃ O ₆ S	
Appearance	Solid	
Solubility	≥ 28 mg/mL in DMSO	
IC ₅₀ for ET _a Receptor	220 nM	
Storage (Solid Powder)	-20°C for up to 2 years	
Storage (In Solvent)	-80°C for up to 6 months	

Standard Operating Procedure: Disposal of Ro 46-2005

This step-by-step protocol outlines the mandatory procedure for the disposal of **Ro 46-2005** and contaminated materials.

Personal Protective Equipment (PPE)

Before handling **Ro 46-2005** or its waste, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: Impervious laboratory coat or clothing.
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.

Segregation and Collection of Waste

- Designated Waste Stream: All materials contaminated with **Ro 46-2005**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be collected as a segregated hazardous waste stream.

- Incompatible Materials: Do not mix **Ro 46-2005** waste with strong acids, strong alkalis, or strong oxidizing/reducing agents.
- Waste Containers: Use only designated, compatible, and leak-proof containers for hazardous waste. Containers must be kept closed except when adding waste.

Labeling of Hazardous Waste

- Clear Identification: All waste containers must be clearly labeled with the words "Hazardous Waste."
- Content Description: The label must include the full chemical name, "**Ro 46-2005**," and list any other chemical constituents in the waste container.
- Hazard Symbols: Affix appropriate hazard symbols indicating "Toxic" and "Dangerous for the Environment."

Storage of Waste

- Secure Location: Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Secondary Containment: It is best practice to store liquid waste containers within secondary containment to prevent spills.

Final Disposal

- Professional Disposal Service: The disposal of **Ro 46-2005** waste must be conducted through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical through standard laboratory trash or down the drain.
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations.

Spill Management

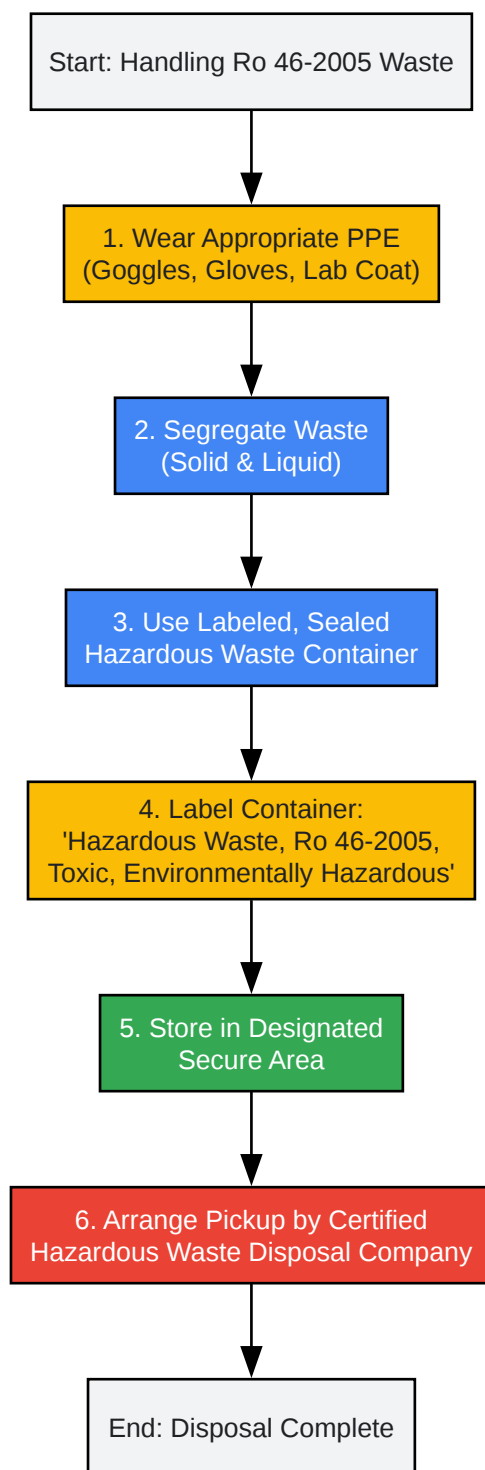
In the event of a spill:

- Evacuate and restrict access to the area.

- Wearing appropriate PPE, cover the spill with an absorbent, liquid-binding material (e.g., diatomite or universal binders).
- Collect the contaminated absorbent material into a designated hazardous waste container.
- Decontaminate the spill surface by scrubbing with alcohol.
- Dispose of all cleanup materials as hazardous waste.

Visual Workflow for Ro 46-2005 Disposal

The following diagram illustrates the procedural flow for the proper disposal of **Ro 46-2005**.



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Caption: Procedural workflow for the safe disposal of **Ro 46-2005**.

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References

- 1. How to Safely Dispose of Hazardous Chemicals [biolein.com]
- 2. Ro 46-2005|150725-87-4|MSDS [dcchemicals.com]
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